

Physicochemical & Pharmacokinetic Profile of Avocadene 1-acetate

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Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

Cat. No.: S614398

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The tables below consolidate key experimental and predicted data for **Avocadene 1-acetate** (CAS 24607-09-8).

Table 1: Basic Identifiers and Physicochemical Properties

Property	Value	Source / Method
CAS Number	24607-09-8	[1] [2] [3]
Molecular Formula	C ₁₉ H ₃₆ O ₄	[1] [2]
Average Molecular Weight	328.49 g/mol	[1] [2]
IUPAC Name	2,4-dihydroxyheptadec-16-en-1-yl acetate	[2] [3]
Melting Point	145.37 °C (Mean/Weighted MP, predicted); 58-59 °C (experimental)	[1] [2]
Boiling Point	413.54 °C (Adapted Stein & Brown method, predicted)	[1]
LogP (Octanol-Water)	5.42 (KOWWIN v1.68 estimate)	[1]

Property	Value	Source / Method
Water Solubility	0.1945 mg/L at 25 °C (WSKOW v1.42 estimate)	[1]
Vapor Pressure	1.81E-009 mm Hg at 25 °C (Modified Grain method)	[1]

Table 2: Predicted ADMET and Environmental Fate Properties

Property	Value	Source / Method
Henry's Law Constant	1.63E-008 atm-m ³ /mole (Bond Method)	[1]
Ready Biodegradability	Yes	[1]
Biowin4 (Primary Survey Model)	3.8617 (days)	[1]
Soil Adsorption Coefficient (Koc)	270 L/kg (MCI method); 1083 L/kg (Kow method)	[1]
Atmospheric Oxidation Half-Life	0.163 Days (Hydroxyl Radicals Reaction)	[1]
Bioaccumulation Factor (BCF)	74.39 L/kg wet-wt (regression-based method)	[1]
Volatilization from Water	Half-Life (Model River): 2713 days	[1]
Removal in Wastewater Treatment	Total removal: 87.19% (primarily sludge adsorption)	[1]

Detailed Experimental Context and Protocols

While a full whitepaper is constrained by available data, here is a deeper dive into key experimental findings and contexts.

- **Natural Occurrence and Analogs:** **Avocadene 1-acetate** is a constituent of the avocado (*Persea americana*) [4]. It is part of a unique class of **C17 polyhydroxylated fatty alcohols (PFAs)** found in

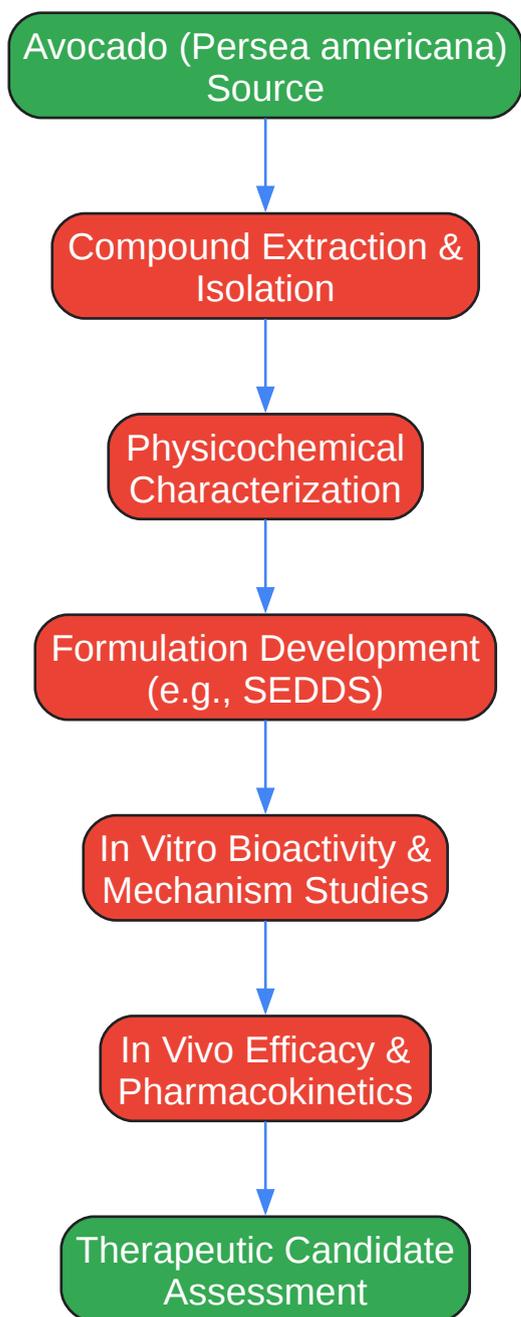
avocados, which includes its analog **avocadyne** [5]. These compounds are of significant research interest for their bioactivity.

- **Key Formulation Protocol:** A peer-reviewed study detailed a protocol for formulating these avocado polyols into a Self-Emulsifying Drug Delivery System (SEDDS) to improve their delivery [5]. The methodology can be summarized as follows:
 - **Composition:** The SEDDS consisted of a 1:1 (w/w) mixture of medium-chain triglyceride oil (Neobee M5) and the surfactant Tween 80 (Polysorbate 80).
 - **Loading:** Avocado polyols (Avocadene and Avocadyne, in a 1:1 molar ratio known as Avocatin B or AVO) were pre-dissolved in the oil/surfactant phase by heating to 75°C for 2 hours.
 - **Emulsification:** The aqueous phase (phosphate-buffered saline, PBS) was added to the oil phase in a 9:1 ratio (900 µL PBS to 100 µL oil phase) and vortexed for 30 seconds to spontaneously form a fine oil-in-water (O/W) microemulsion.
 - **Purpose and Findings:** This SEDDS formulation significantly enhanced the bioactivity of the polyols in vitro against acute myeloid leukemia (AML) cell lines and improved their oral absorption and tissue distribution in a mouse model [5].

Signaling Pathways and Research Workflow

Current search results do not provide elucidated signaling pathways specifically for **Avocadene 1-acetate**. Its broader context involves acetate metabolism in health and disease.

The diagram below outlines a generalized research workflow for investigating a natural compound like **Avocadene 1-acetate**, from source to mechanism.



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*Generalized research workflow for a natural product like **Avocadene 1-acetate**.*

Regarding its potential biological context, acetate is a key biomolecule at the nexus of metabolism and epigenetics [6]. Once inside a cell, acetate can be activated by enzymes like **ACSS2 (Acyl-CoA Short-Chain Synthetase Family Member 2)** to form acetyl-CoA. This acetyl-CoA serves as a critical substrate for:

- **Histone acetylation**, thereby regulating gene transcription [6].
- **De novo lipid synthesis**, supporting biomass production in rapidly dividing cells, including cancer cells [6].

Research Implications and Future Directions

The available data suggests several promising research avenues for **Avocadene 1-acetate** and related avocado polyols:

- **Overcoming Formulation Challenges:** The development of a SEDDS demonstrates a viable strategy to bypass the inherent low aqueous solubility of these compounds, which is a critical step for in vivo and clinical translation [5].
- **Targeting Cancer Metabolism:** The documented effect of the related mixture Avocatin B (which includes avocadene) on inhibiting fatty acid oxidation (FAO) and selectively targeting leukemia stem cells provides a strong rationale for investigating **Avocadene 1-acetate**'s specific role in cancer metabolism [5].
- **Exploring the Acetate Link:** The compound's acetate moiety could play a role in cellular acetylation reactions or serve as an acetate donor in metabolic processes, impacting epigenetics and biomass accumulation in diseases like cancer [6].

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